

# Spectroscopic data of benzyl glycolate (NMR, IR, Mass Spec)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzyl glycolate

Cat. No.: B121983

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## Spectroscopic Data of Benzyl Glycolate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **benzyl glycolate** (CAS: 30379-58-9), a versatile organic compound utilized in various chemical syntheses. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with standardized experimental protocols for obtaining these spectra.

## Chemical Structure and Properties

- IUPAC Name: Benzyl 2-hydroxyacetate
- Molecular Formula:  $C_9H_{10}O_3$
- Molecular Weight: 166.17 g/mol
- Appearance: Colorless to pale yellow liquid

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **benzyl glycolate**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Benzyl Glycolate**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Assignment
7.2 - 7.4	Multiplet	Aromatic protons ( $\text{C}_6\text{H}_5$ )
5.1	Singlet	Benzyl methylene protons ( $\text{C}_6\text{H}_5\text{CH}_2$ )
4.2	Singlet	Glycolate methylene protons ( $\text{HOCH}_2$ )

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Benzyl Glycolate**

Chemical Shift ( $\delta$ ) ppm	Assignment
170	Carbonyl carbon ( $\text{C}=\text{O}$ )
128 - 136	Aromatic carbons ( $\text{C}_6\text{H}_5$ )
Not available	Benzyl methylene carbon ( $\text{C}_6\text{H}_5\text{CH}_2$ )
Not available	Glycolate methylene carbon ( $\text{HOCH}_2$ )

## Infrared (IR) Spectroscopy

Table 3: Infrared (IR) Absorption Data for **Benzyl Glycolate**

Wavenumber ( $\text{cm}^{-1}$ )	Intensity	Assignment
Data not available		

Note: Specific, comprehensive IR peak data was not available in the searched literature. A representative spectrum would typically show a broad O-H stretch from the hydroxyl group, C-H stretches from the aromatic and aliphatic portions, a strong C=O stretch from the ester, and C-O stretches.

## Mass Spectrometry (MS)

Table 4: Mass Spectrometry Fragmentation Data for **Benzyl Glycolate**

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Assignment
166.17	Data not available	Molecular Ion [M] <sup>+</sup>
91	Data not available	Benzyl cation [C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup>
75	Data not available	Glycolic acid ester fragment [HOCH <sub>2</sub> C(O)O] <sup>+</sup>

## Experimental Protocols

The following are detailed methodologies for the acquisition of the spectroscopic data presented.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain <sup>1</sup>H and <sup>13</sup>C NMR spectra for structural elucidation.

Instrumentation:

- 500 MHz NMR Spectrometer

Sample Preparation:

- Approximately 10-20 mg of **benzyl glycolate** is dissolved in 0.7 mL of deuterated chloroform (CDCl<sub>3</sub>).
- The solution is transferred to a 5 mm NMR tube.

<sup>1</sup>H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse
- Number of Scans: 16

- Relaxation Delay: 1.0 s
- Spectral Width: 16 ppm
- Temperature: 298 K

#### <sup>13</sup>C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled
- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Spectral Width: 240 ppm
- Temperature: 298 K

## Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in **benzyl glycolate**.

#### Instrumentation:

- FT-IR Spectrometer with an Attenuated Total Reflectance (ATR) accessory.

#### Sample Preparation:

- A drop of neat **benzyl glycolate** liquid is placed directly onto the ATR crystal.

#### Acquisition Parameters:

- Spectral Range: 4000 - 400 cm<sup>-1</sup>
- Resolution: 4 cm<sup>-1</sup>
- Number of Scans: 32
- Mode: Transmittance

## Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of **benzyl glycolate**.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization (EI) source.

Sample Preparation:

- A dilute solution of **benzyl glycolate** is prepared in dichloromethane (1 mg/mL).

GC Conditions:

- Injection Volume: 1  $\mu$ L
- Injector Temperature: 250  $^{\circ}$ C
- Column: DB-5ms (30 m x 0.25 mm x 0.25  $\mu$ m)
- Carrier Gas: Helium
- Oven Program: Initial temperature of 50  $^{\circ}$ C, hold for 2 minutes, then ramp to 250  $^{\circ}$ C at 10  $^{\circ}$ C/min.

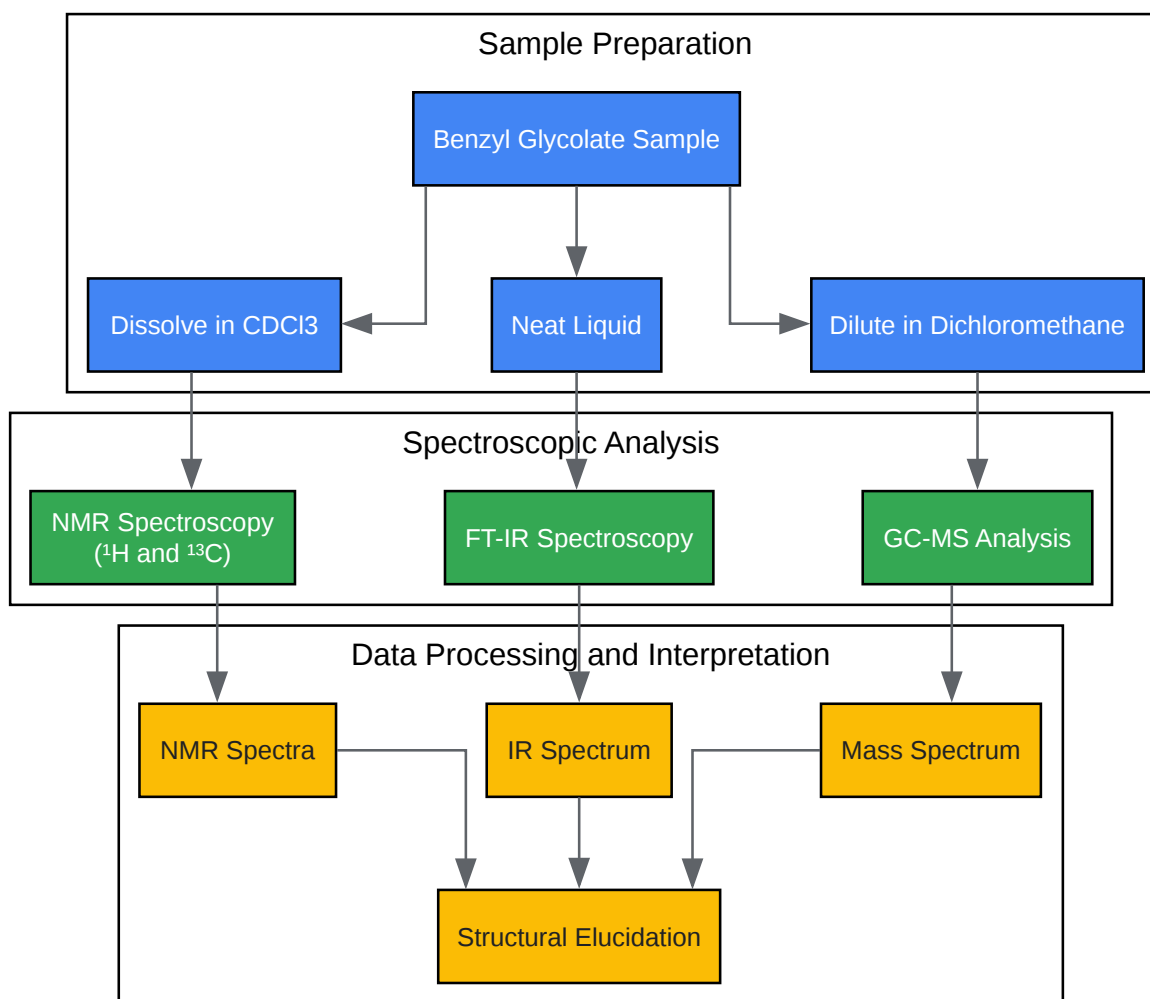
MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: 40 - 400 m/z
- Ion Source Temperature: 230  $^{\circ}$ C

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of **benzyl glycolate**.

## Spectroscopic Analysis Workflow for Benzyl Glycolate



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Caption: Workflow for Spectroscopic Analysis.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)